

Personal protective equipment for handling Gsk 690693

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gsk 690693

Cat. No.: B1683982

[Get Quote](#)

Essential Safety and Handling Guide for GSK690693

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the pan-Akt kinase inhibitor, GSK690693. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Safety Summary

GSK690693 is a potent chemical compound that requires careful handling. The primary hazards are acute oral toxicity, skin irritation, and serious eye irritation.

GHS Hazard Classification:

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	3	GHS06: Skull and Crossbones	Danger	H301: Toxic if swallowed
Skin Irritation	2	GHS07: Exclamation Mark	Warning	H315: Causes skin irritation
Eye Irritation	2A	GHS07: Exclamation Mark	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (respiratory tract irritation)	3	GHS07: Exclamation Mark	Warning	H335: May cause respiratory irritation

Precautionary Statements:

Key precautionary statements for handling GSK690693 include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash hands and any exposed skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [2]
- P405: Store locked up.[2]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling GSK690693. The following table outlines the required equipment.

Body Part	Required PPE	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or holes before use.
Eyes/Face	Safety glasses with side shields or goggles; Face shield	Use safety goggles for adequate protection. A face shield should be worn in situations with a higher risk of splashing.
Body	Laboratory coat	A buttoned lab coat is required to protect from skin exposure.
Respiratory	Use in a well-ventilated area. A respirator may be required for large quantities or when dust cannot be controlled.	Work should be conducted in a chemical fume hood to avoid inhalation of the powder.

Operational Plan for Handling

This step-by-step guide ensures the safe handling of GSK690693 from receipt to preparation of solutions.

Step 1: Preparation and Area Inspection

- Designate a specific area for handling GSK690693, preferably within a certified chemical fume hood.
- Ensure the work area is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are accessible and operational.

- Assemble all necessary equipment and reagents before commencing work.

Step 2: Donning Personal Protective Equipment (PPE)

- Put on a lab coat, ensuring it is fully buttoned.
- Wear safety goggles and, if necessary, a face shield.
- Don the appropriate chemical-resistant gloves.

Step 3: Weighing and Reconstitution

- GSK690693 is typically a white to beige powder.
- Handle the solid compound within a chemical fume hood to minimize inhalation risk.
- Use a dedicated spatula and weighing paper.
- For reconstitution, GSK690693 is soluble in DMSO up to 50 mM.
- Slowly add the solvent to the solid to avoid splashing.

Step 4: Post-Handling Procedures

- Securely cap all containers of GSK690693.
- Decontaminate the work surface with an appropriate solvent and then wipe it clean.
- Dispose of all contaminated disposable materials as hazardous waste.

Disposal Plan

Proper disposal of GSK690693 and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- **Solid Waste:** All disposable items that have come into contact with GSK690693, such as gloves, weighing paper, and pipette tips, must be collected in a designated, labeled

hazardous waste container.

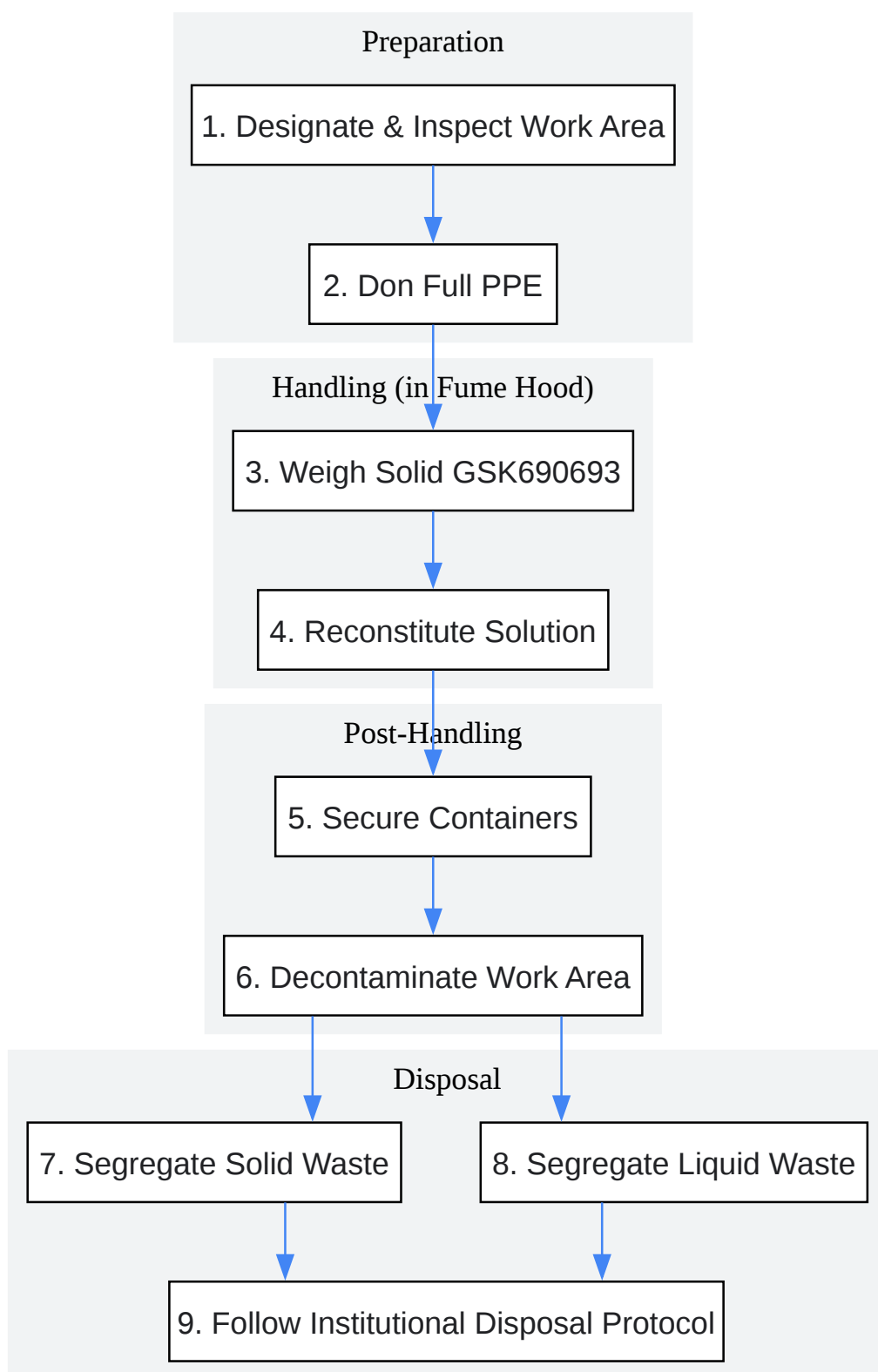
- Liquid Waste: Unused solutions of GSK690693 should be collected in a separate, labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.

Disposal Procedure:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "GSK690693".
- Store waste containers in a designated, secure area away from general laboratory traffic.
- Follow your institution's specific procedures for hazardous waste pickup and disposal. Do not dispose of GSK690693 down the drain or in regular trash.

Visual Workflow for Handling and Disposal

The following diagram illustrates the logical flow of operations for the safe handling and disposal of GSK690693.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of GSK690693.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn1.sinobiological.com [cdn1.sinobiological.com]
- 2. GSK690693 = 98 HPLC 937174-76-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Gsk 690693]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683982#personal-protective-equipment-for-handling-gsk-690693\]](https://www.benchchem.com/product/b1683982#personal-protective-equipment-for-handling-gsk-690693)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com